

Safe handling and disposal of Diethyl (bromodifluoromethyl)phosphonate waste

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Compound of Interest

Compound Name: Diethyl (bromodifluoromethyl)phosphonate

Cat. No.: B050935

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Technical Support Center: Diethyl (bromodifluoromethyl)phosphonate

This guide provides essential information for the safe handling and disposal of **Diethyl (bromodifluoromethyl)phosphonate** waste, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Diethyl (bromodifluoromethyl)phosphonate**?

A1: **Diethyl (bromodifluoromethyl)phosphonate** is classified as a substance that causes skin irritation (H315) and serious eye irritation (H319).^{[1][2][3][4]} It may also cause respiratory irritation (H335).^[1] Furthermore, it is suspected of causing genetic defects (H341).^{[3][5]}

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: A comprehensive PPE strategy is crucial. The following are recommended:

- **Eye/Face Protection:** Safety glasses with side shields or tightly fitting safety goggles are necessary.^[6] A face shield is recommended if there is a risk of splashing.^{[6][7]}

- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, should be worn.[8][9] Always inspect gloves before use and dispose of contaminated gloves properly.[6]
- Skin and Body Protection: Wear a lab coat, apron, or coveralls to prevent skin contact.[6][9] Long-sleeved clothing is advisable.[2]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[1][6] If exposure limits are exceeded or irritation occurs, a NIOSH/MSHA approved respirator is required.[6][10]

Q3: What are the proper storage conditions for **Diethyl (bromodifluoromethyl)phosphonate**?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated area.[1][3][10] It should be stored away from incompatible materials such as strong oxidizing agents.[1][6] For optimal stability, some sources recommend refrigeration under an inert atmosphere.[6]

Q4: What should I do in case of accidental exposure?

A4: Immediate action is critical:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[1][6][10]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[1][10] Seek medical attention if irritation persists.[1][10]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, including under the eyelids.[1][10] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
- Ingestion: Rinse the mouth with water and drink plenty of water afterwards.[2][10] Do NOT induce vomiting.[8] Seek medical advice.[1]

Q5: How should I dispose of **Diethyl (bromodifluoromethyl)phosphonate** waste?

A5: **Diethyl (bromodifluoromethyl)phosphonate** waste must be treated as hazardous waste. It should be disposed of by a licensed professional waste disposal service, typically via incineration equipped with an afterburner and scrubber.[1][3][5] Do not empty into drains or dispose of with household garbage.[10][11] Always consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal procedures.[10]

Troubleshooting Guides

Scenario 1: I've spilled a small amount of **Diethyl (bromodifluoromethyl)phosphonate** on my lab bench.

- Immediate Action: Alert others in the vicinity and ensure the area is well-ventilated. If possible, work within a fume hood.
- Containment: Stop the leak if it is safe to do so.[1] Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[4][7]
- Cleanup: Carefully sweep or shovel the absorbed material into a suitable, labeled container for hazardous waste disposal.[1]
- Decontamination: Clean the spill area thoroughly. Wash all protective equipment before storing it again.[4]

Scenario 2: The container of **Diethyl (bromodifluoromethyl)phosphonate** appears to be bulging.

- Hazard: Some phosphonates are low-boiling substances, and storage in sealed containers can lead to a buildup of pressure, potentially causing the container to rupture.[4]
- Action: Do not approach containers that are suspected to be hot.[4] If you notice a bulging container, clear the area and contact your institution's environmental health and safety (EHS) office immediately. They are trained to handle such situations. If it is safe to do so, periodically and slowly vent the cap to release pressure.[4]

Data Presentation

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C5H10BrF2O3P	[1][2]
Molecular Weight	267.01 g/mol	[2][12]
Appearance	Colorless to yellowish liquid	[2][13]
Boiling Point	102 °C @ 16 mmHg; 40-41 °C @ 0.05 mmHg	[5][14]
Density	1.503 g/mL at 25 °C	[13][14][15]
Flash Point	> 110 °C / > 230 °F	[10][14]
Water Solubility	Not miscible or difficult to mix in water	[14]

Hazardous Decomposition Products

Upon thermal decomposition or combustion, the following hazardous substances may be released:

Decomposition Product
Carbon monoxide (CO)
Carbon dioxide (CO2)
Hydrogen fluoride (HF)
Hydrogen bromide (HBr)
Oxides of phosphorus
[2][10][16]

Experimental Protocols

Protocol 1: Standard Handling Procedure

- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS). Work in a well-ventilated area, preferably a certified chemical fume hood.^[6] Ensure an eyewash station and safety shower are readily accessible.^[6]
- Personal Protective Equipment (PPE): Don all required PPE as outlined in the FAQ section.
- Handling: Avoid direct contact with skin, eyes, and clothing.^[6] Do not breathe vapors or mist.^{[1][6]} Keep the container tightly closed when not in use.^{[6][10]}
- Post-Handling: Wash hands thoroughly after handling.^{[1][8]} Clean any contaminated surfaces.
- Storage: Store the chemical in a designated, properly labeled, and secure location according to the storage conditions mentioned in the FAQs.

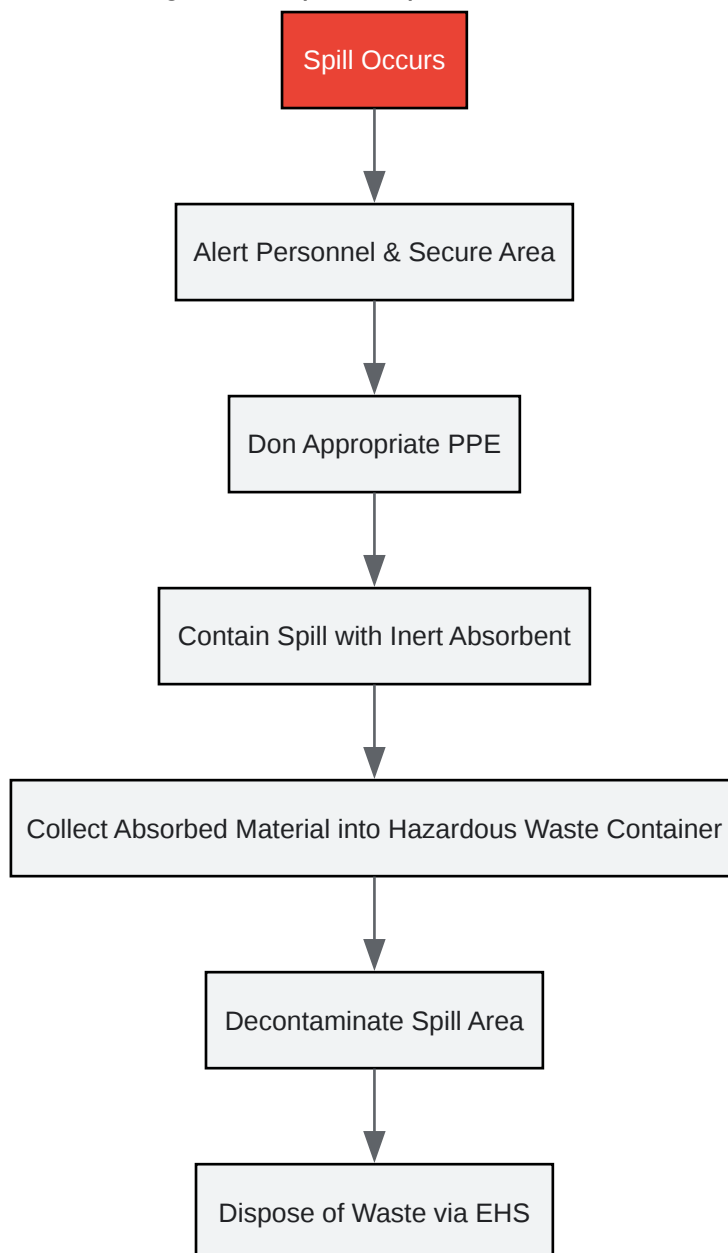
Protocol 2: Waste Collection and Labeling

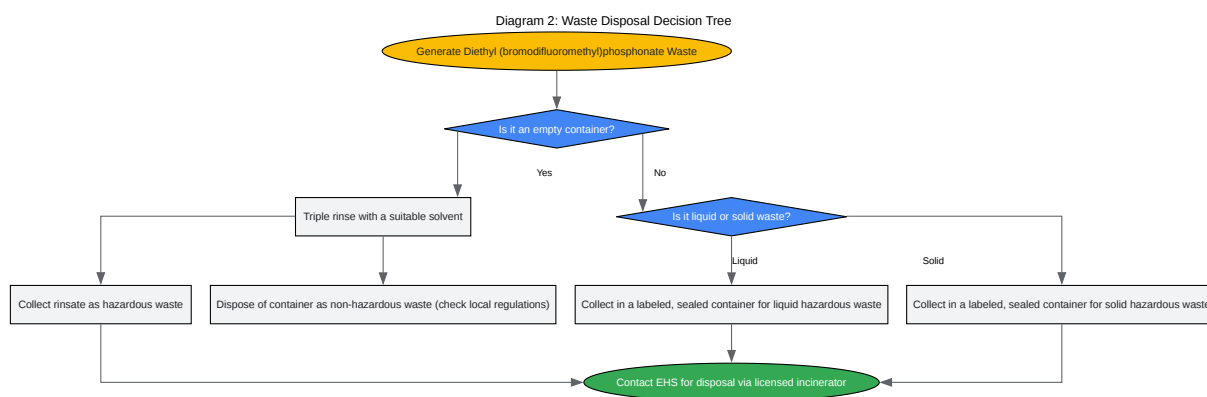
- Waste Container: Use a designated, chemically compatible, and leak-proof container for collecting **Diethyl (bromodifluoromethyl)phosphonate** waste. The container should be clearly labeled as hazardous waste.
- Segregation: Do not mix this waste with other incompatible waste streams.
- Labeling: The waste label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Diethyl (bromodifluoromethyl)phosphonate**"
 - The associated hazards (e.g., Irritant, Suspected Mutagen)
 - The date the waste was first added to the container.
- Storage of Waste: Store the waste container in a designated satellite accumulation area that is secure and under the control of the operator. Keep the container closed except when adding waste.

- Disposal Request: Once the container is full, or before the designated accumulation time limit is reached, submit a request to your institution's EHS department for pickup and disposal.

Visualizations

Diagram 1: Spill Response Workflow





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References

- 1. synquestlabs.com [synquestlabs.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]

- 5. Diethyl (Bromodifluoromethyl)phosphonate | 65094-22-6 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. benchchem.com [benchchem.com]
- 7. xinyachemical.com [xinyachemical.com]
- 8. go.lupinsys.com [go.lupinsys.com]
- 9. benchchem.com [benchchem.com]
- 10. fishersci.com [fishersci.com]
- 11. agilent.com [agilent.com]
- 12. scbt.com [scbt.com]
- 13. chemimpex.com [chemimpex.com]
- 14. Diethyl bromodifluoromethanephosphonate | 65094-22-6 [chemicalbook.com]
- 15. Diethyl (bromodifluoromethyl)phosphonate, 97% 65094-22-6 India [ottokemi.com]
- 16. Diethyl bromodifluoromethanephosphonate - Safety Data Sheet [chemicalbook.com]
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